

Erythritol as a Plasticizer in Biodegradable Polymer Films: Application Notes and Protocols

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Compound of Interest

Compound Name: Erythritol

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Introduction: The increasing demand for sustainable alternatives to conventional plastics has spurred research into biodegradable polymers such as starch, polylactic acid (PLA), and polyvinyl alcohol (PVA). A significant challenge in the application of these materials is their inherent brittleness. Plasticizers are low molecular weight additives that increase the flexibility and processability of polymers by reducing intermolecular forces between polymer chains. **Erythritol**, a four-carbon sugar alcohol produced through a biotechnological process, has emerged as a promising bio-based plasticizer. Its polyhydroxy structure allows it to form hydrogen bonds with polymer chains, thereby increasing intermolecular spacing and improving film flexibility.^{[1][2][3]} This document provides detailed application notes and protocols for the use of **erythritol** as a plasticizer in starch, PVA, and PLA films.

Section 1: Application in Corn Starch-Based Films

Erythritol has been demonstrated to be an effective plasticizer for corn starch films, often used in combination with other plasticizers like glycerol to optimize film properties. It promotes the formation of a complete film structure and modulates the mechanical and barrier properties.^[1]
^[2]

Data Presentation:

The following table summarizes the physicochemical properties of corn starch-based films plasticized with varying ratios of glycerol (GLY) and **erythritol** (ERY). The total plasticizer concentration was maintained at 30% of the dry weight of corn starch.

| GLY:ERY Ratio | Tensile Strength (MPa) | Elongation at Break (%) | Water Solubility (%) | Moisture Content (%) | Water Vapor Permeability (g·m/m ² ·s·Pa) x 10 ⁻¹¹ |
|---|------------------------|-------------------------|----------------------|----------------------|---|
| 4:0 | 4.35 ± 0.16 | 73.38 ± 2.22 | 36.56 ± 3.58 | 19.38 ± 0.83 | 10.89 ± 0.25 |
| 3:1 | 8.52 ± 0.25 | 45.26 ± 1.54 | 32.17 ± 2.11 | 17.54 ± 0.67 | 9.76 ± 0.19 |
| 2:2 (1:1) | 12.78 ± 0.41 | 28.93 ± 1.89 | 28.45 ± 1.95 | 15.88 ± 0.54 | 8.63 ± 0.21 |
| 1:3 | 15.64 ± 0.33 | 18.75 ± 1.67 | 26.11 ± 2.03 | 14.21 ± 0.48 | 7.51 ± 0.17 |
| 0:4 | 18.86 ± 0.30 | 12.52 ± 2.11 | 25.04 ± 1.81 | 12.76 ± 0.39 | 6.38 ± 0.14 |
| Data sourced from a study on corn starch-based films. [1] [4] | | | | | |

Observations:

- Increasing the proportion of **erythritol** to glycerol leads to a significant increase in tensile strength and a decrease in elongation at break, indicating a more rigid and less flexible film. [\[1\]](#)[\[2\]](#)
- Films with a higher **erythritol** content exhibit lower water solubility, moisture content, and water vapor permeability, suggesting improved barrier properties against moisture. [\[1\]](#)[\[2\]](#)
- A potential drawback of using high concentrations of **erythritol** is its tendency to crystallize, which may affect the long-term stability of the film. [\[1\]](#)[\[5\]](#)

Experimental Protocol: Preparation of Corn Starch-Erythritol Films (Solution Casting)

This protocol is adapted from the methodology described by Zhao et al. (2022). [\[1\]](#)[\[4\]](#)

- Preparation of Starch Suspension: Disperse 6g of corn starch in 100mL of distilled water in a flask.
- Gelatinization: Heat the suspension in a constant-temperature water bath at 90°C with continuous stirring (e.g., 800 rpm) for 30 minutes until the starch is fully gelatinized, forming a viscous solution.
- Addition of Plasticizer:
 - Prepare a stock of **erythritol** (and glycerol if creating a blend).
 - Add the desired amount of **erythritol** to the gelatinized starch solution. The total amount of plasticizer should be 30% of the dry weight of the corn starch (1.8g total plasticizer for 6g of starch).
 - Continue stirring the solution at 90°C for another 10 minutes to ensure homogeneous mixing.
- Casting: Pour the film-forming solution into a polytetrafluoroethylene (PTFE) mold or a flat petri dish.
- Drying: Dry the cast solution in an oven at 45°C for approximately 10 hours, or until a solid film is formed and can be easily peeled from the mold.
- Conditioning: Store the prepared films in a desiccator at a controlled relative humidity (e.g., 50% RH) for at least 48 hours before characterization to ensure consistent moisture content.

Section 2: Application in Polyvinyl Alcohol (PVA) Films (Suggested Protocol)

While specific studies on **erythritol** as a primary plasticizer for PVA films are limited, its polyol structure suggests it would be an effective plasticizer. The following protocol is a suggested starting point for research, based on standard methods for plasticizing PVA with similar polyols like glycerol and sorbitol.^{[3][4][6]}

Experimental Protocol: Preparation of PVA-Erythritol Films (Solution Casting)

- Preparation of PVA Solution:
 - Slowly add 5g of PVA powder to 100mL of distilled water under vigorous stirring.
 - Heat the solution to 85-90°C and maintain stirring for approximately 1-2 hours until the PVA is completely dissolved and the solution is clear.[\[6\]](#)
 - Cool the solution to room temperature.
- Addition of Plasticizer:
 - Prepare an aqueous solution of **erythritol**.
 - Add the **erythritol** solution to the PVA solution to achieve the desired plasticizer concentration (e.g., starting with 10%, 20%, and 30% by weight of PVA).
 - Stir the mixture at room temperature for 20-30 minutes to ensure homogeneity.
- Degassing: To remove any trapped air bubbles, place the solution in a sonicator bath for 15 minutes or centrifuge at a low speed.[\[6\]](#)
- Casting: Pour a specific volume of the bubble-free solution into a clean, level petri dish or casting plate.
- Drying: Allow the solvent to evaporate in a drying oven at a controlled temperature (e.g., 40-50°C) for 24-48 hours. The film should be easily peelable once fully dried.
- Conditioning: Store the films in a desiccator at a controlled relative humidity for 48 hours prior to testing.

Section 3: Application in Polylactic Acid (PLA) Films (Suggested Protocol)

PLA is typically plasticized using melt-blending techniques in industrial settings. However, for research and screening purposes, solution casting is a viable method. There is a notable research gap in the use of **erythritol** as a plasticizer for PLA. The following protocol is a suggested starting point based on general methods for preparing PLA films with other plasticizers like citrates or polyethylene glycol (PEG) via solution casting.^{[7][8][9]}

Experimental Protocol: Preparation of PLA-Erythritol Films (Solution Casting)

- Dissolution of PLA:
 - Dissolve 5g of PLA pellets or powder in 100mL of a suitable solvent, such as chloroform or dichloromethane, under magnetic stirring at room temperature.^[7]
 - Stir until the PLA is completely dissolved. This may take several hours.
- Addition of Plasticizer:
 - Dissolve the desired amount of **erythritol** in a minimal amount of a co-solvent if it does not readily dissolve in the primary solvent, or add it directly as a fine powder.
 - Target concentrations could start from 5%, 10%, and 15% by weight of PLA.
 - Continue stirring the mixture for at least 2 hours to ensure a homogeneous dispersion of the plasticizer.
- Casting: Pour the solution onto a level glass or PTFE plate in a fume hood.
- Drying:
 - Cover the casting plate with a perforated lid to allow for slow solvent evaporation. Rapid evaporation can cause brittleness and surface defects.^[7]
 - Allow the film to dry at room temperature for 24-48 hours.
 - For complete solvent removal, further dry the film in a vacuum oven at 40-50°C for 24 hours.^[7]

- Conditioning: Store the resulting films in a desiccator over a desiccant before characterization.

Section 4: General Protocols for Film Characterization

The following are standard methods to characterize the properties of the prepared biodegradable films.

Mechanical Properties

- Apparatus: Universal Testing Machine (UTM) or a texture analyzer with a tensile grip attachment.
- Method (ASTM D882):
 - Cut the conditioned films into rectangular strips of specific dimensions (e.g., 25 mm x 100 mm).
 - Measure the thickness of each strip at multiple points using a digital micrometer and calculate the average.
 - Set the initial grip separation (e.g., 50 mm) and the crosshead speed (e.g., 5 mm/min).
 - Mount the film strip in the grips and start the test.
 - Record the force and elongation until the film breaks.
 - Calculate the Tensile Strength (TS) in MPa and Elongation at Break (EAB) as a percentage.

Thermal Properties (Differential Scanning Calorimetry - DSC)

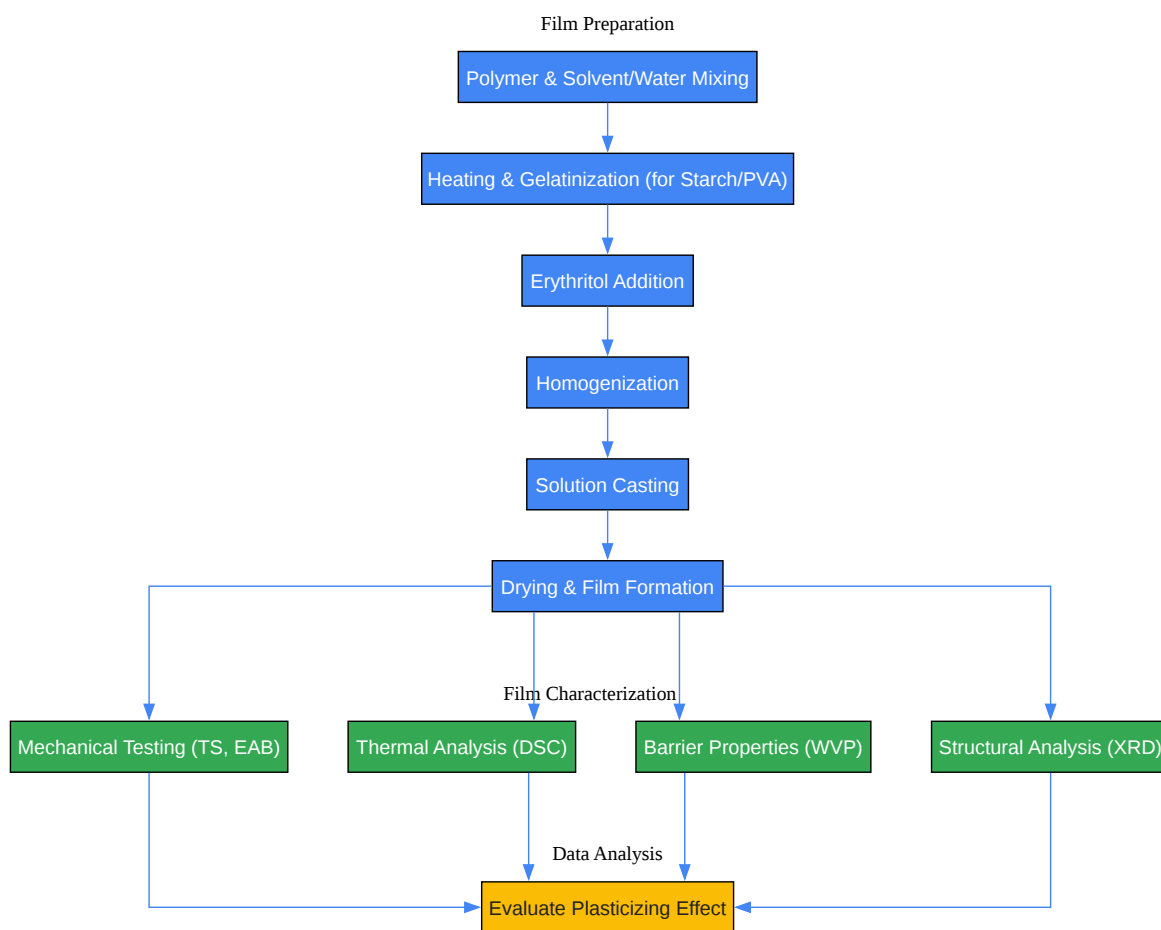
- Apparatus: Differential Scanning Calorimeter (DSC).
- Method:

- Accurately weigh 5-10 mg of the film sample into an aluminum DSC pan and seal it.
- Place the pan in the DSC cell.
- Heat the sample at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere from room temperature to a temperature above the polymer's melting point (e.g., 200°C for PLA, 230°C for PVA).
- Cool the sample back to room temperature and then perform a second heating scan under the same conditions.
- Determine the glass transition temperature (T_g), melting temperature (T_m), and crystallinity from the second heating curve.

Water Vapor Permeability (WVP)

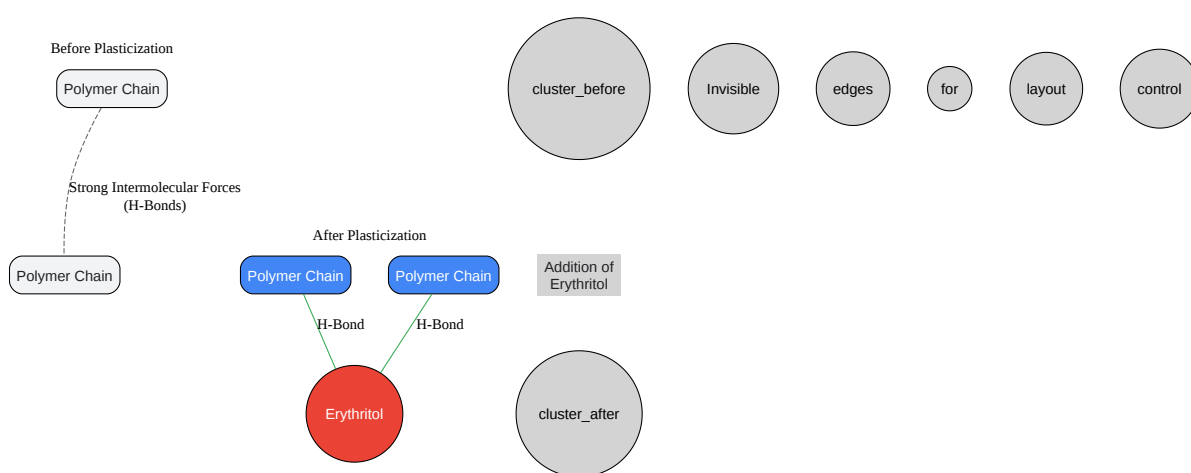
- Apparatus: Permeability cups, analytical balance, and a controlled humidity chamber.
- Method (ASTM E96/E96M):
 - Place a desiccant (e.g., anhydrous calcium chloride) in the permeability cup.
 - Seal the cup with the film sample, ensuring no leaks.
 - Weigh the entire assembly.
 - Place the cup in a controlled environment with high relative humidity (e.g., 75% RH).
 - Record the weight of the cup at regular time intervals.
 - Plot the weight gain versus time. The slope of the linear portion of this graph represents the water vapor transmission rate (WVTR).
 - Calculate the WVP considering the film thickness and the water vapor pressure differential across the film.

Visualizations



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Caption: Experimental workflow for preparation and characterization of **erythritol**-plasticized films.



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Caption: Mechanism of plasticization by **erythritol** in biodegradable polymer films.

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